

Onilcamotide: A Targeted Immunotherapeutic Approach for Metastatic Cancers

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Compound of Interest

Compound Name: Onilcamotide

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An In-depth Technical Guide on the Differential Effects on Metastatic versus Primary Cancer Cells

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **onilcamotide**, a peptide-based cancer vaccine, with a specific focus on its mechanism of action and differential effects on metastatic versus primary cancer cells. This document details the underlying scientific rationale, preclinical evidence, and relevant experimental methodologies.

Introduction

Onilcamotide (RV001) is an investigational cancer vaccine designed to elicit a targeted immune response against cancer cells with metastatic potential. The therapeutic rationale for **onilcamotide** is based on the differential expression of its target, RhoC (Ras homolog gene family, member C), in metastatic versus primary tumor cells. While a Phase IIb clinical trial (BRaVac) in prostate cancer did not meet its primary endpoint, the preclinical evidence supporting the targeted nature of **onilcamotide** warrants a detailed examination of its mechanism and potential applications.^[1]

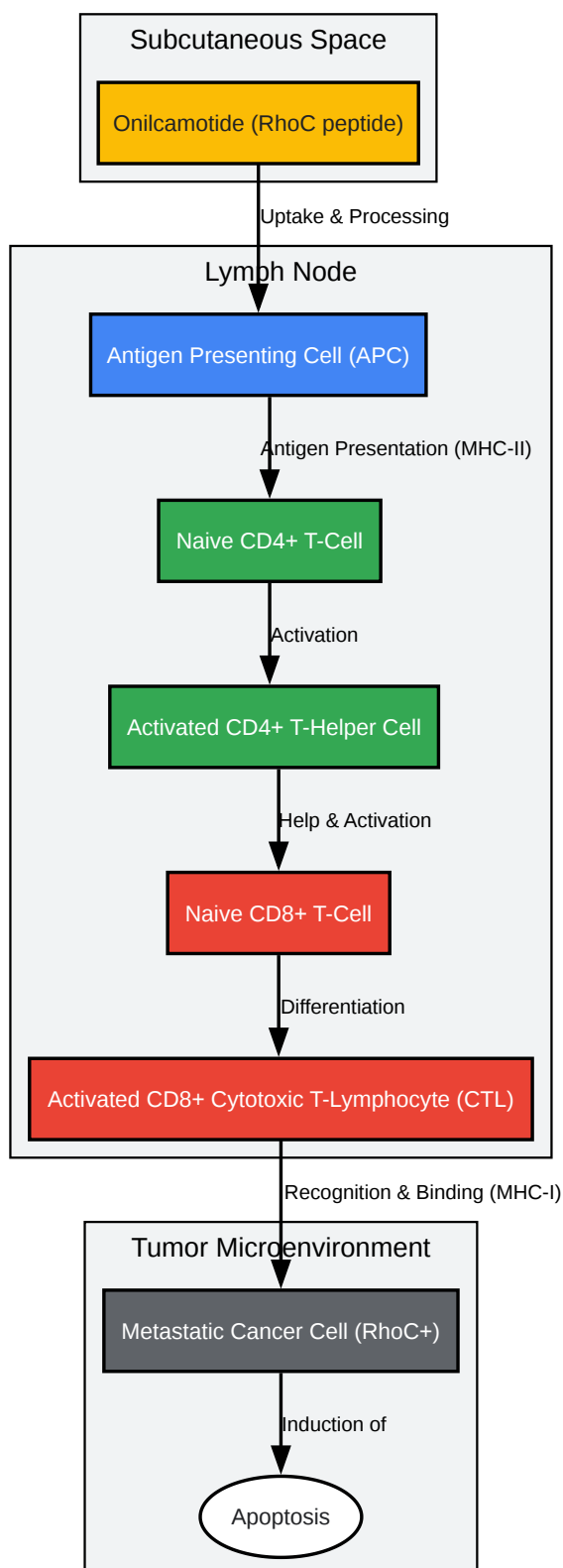
Mechanism of Action

Onilcamotide is a peptide antigen derived from the RhoC protein. Its proposed mechanism of action is to stimulate the patient's own immune system to identify and eliminate cancer cells that overexpress RhoC.[1]

The key steps in this process are:

- **Antigen Presentation:** Following subcutaneous administration, **onilcamotide** is taken up by antigen-presenting cells (APCs), such as dendritic cells.[1]
- **T-Cell Activation:** APCs process the **onilcamotide** peptide and present it on their surface via Major Histocompatibility Complex (MHC) class II molecules. This presentation activates CD4+ (helper) T cells.
- **Cytotoxic T-Lymphocyte (CTL) Response:** The activated CD4+ T cells then help to activate CD8+ (cytotoxic) T cells, which are capable of recognizing and killing cancer cells that present the RhoC peptide on their MHC class I molecules.[1]

Preclinical studies have shown that many cancer cell types express MHC-II receptors and that RhoC is co-located with these receptors on the cell surface, suggesting a broad applicability for this therapeutic approach.[2][3]



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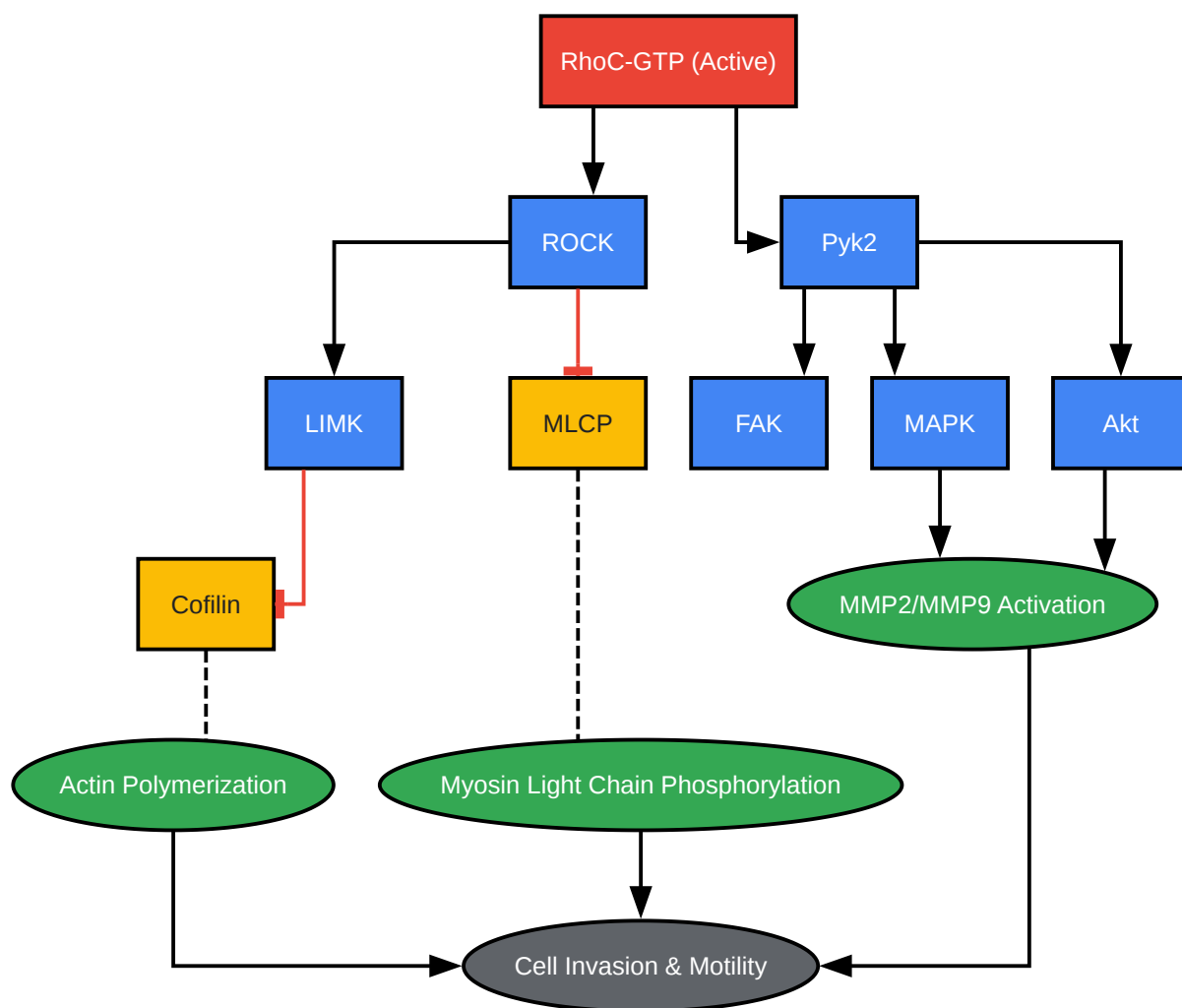
Figure 1: Proposed Mechanism of Action of **Onilcamotide**.

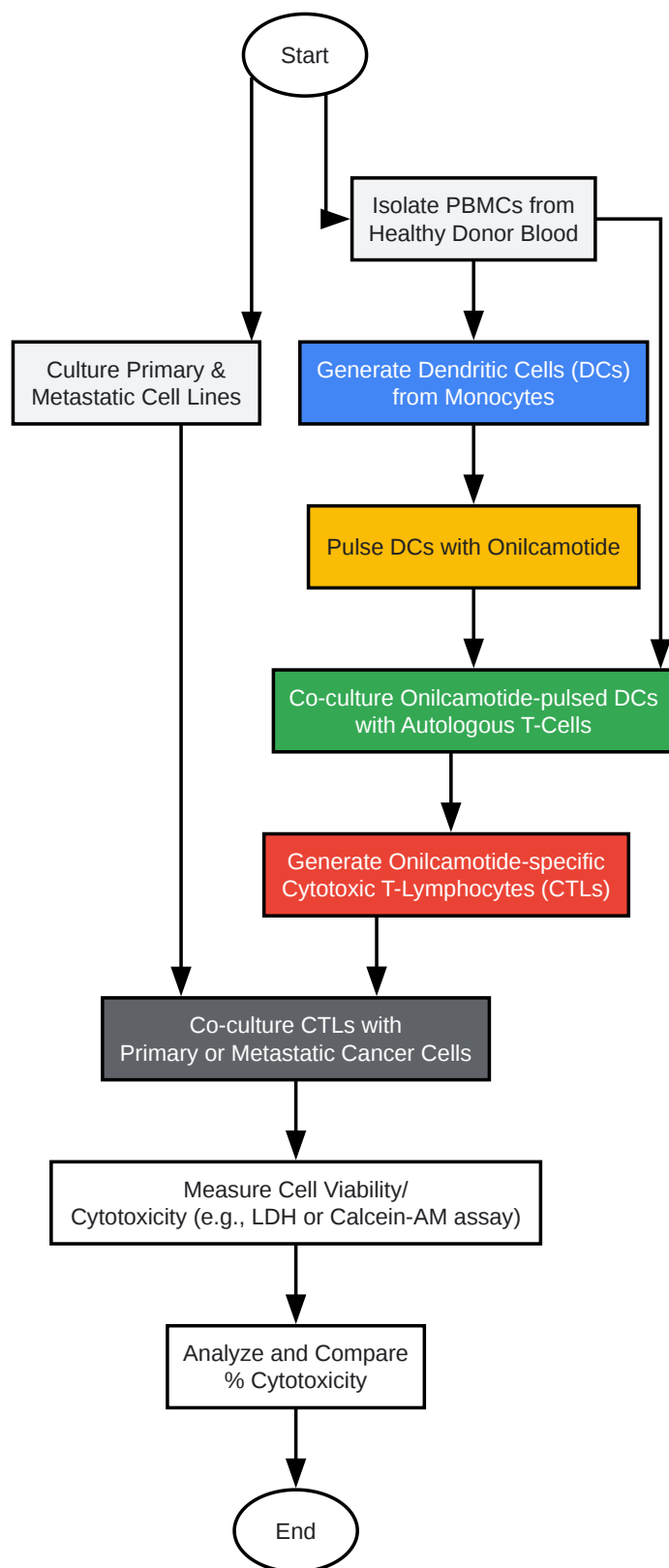
Differential Expression of RhoC: The Basis for Targeting Metastatic Cells

The central hypothesis for **onilcamotide**'s selective effect on metastatic cells is the overexpression of RhoC in these cells compared to their primary tumor counterparts and normal tissues. RhoC is a small GTPase that plays a critical role in the cytoskeletal rearrangements necessary for cell motility and invasion, key processes in the metastatic cascade.

RhoC Signaling Pathway in Metastasis

RhoC activation leads to a signaling cascade that promotes cancer cell invasion and migration. Downstream effectors, such as Rho-associated coiled-coil containing protein kinase (ROCK) and p21-activated kinase (PAK), influence the activity of LIM kinase (LIMK) and myosin light chain phosphatase (MLCP), resulting in increased actomyosin contractility and actin polymerization. This, in turn, drives the formation of invasive structures like invadopodia and lamellipodia. Furthermore, RhoC signaling can upregulate the expression and activity of matrix metalloproteinases (MMPs), such as MMP2 and MMP9, which degrade the extracellular matrix, facilitating invasion.^{[4][5][6]}





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References

- 1. onclive.com [onclive.com]
- 2. Pre-clinical findings support the potential use of RhoVac's drug candidate, onilcamotide, across several cancers [prnewswire.com]
- 3. Pre-clinical findings support the potential use of RhoVac's drug candidate, onilcamotide, across several cancers - Inderes [inderes.fi]
- 4. RhoC promotes metastasis via activation of Pyk2 pathway in prostate cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Role of RhoC in cancer cell migration - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
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